

1-Methyl-1H-indazol-4-amine molecular weight and formula

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Compound of Interest

Compound Name: **1-Methyl-1H-indazol-4-amine**

Cat. No.: **B1583998**

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An In-Depth Technical Guide to **1-Methyl-1H-indazol-4-amine**: Properties, Synthesis, and Applications in Drug Discovery

Authored by a Senior Application Scientist

Introduction:

1-Methyl-1H-indazol-4-amine is a heterocyclic amine belonging to the indazole class of compounds. The indazole scaffold is a bicyclic structure composed of a benzene ring fused to a pyrazole ring. This particular arrangement confers upon it a unique set of electronic and steric properties, making it a "privileged scaffold" in medicinal chemistry.^{[1][2]} Its structural resemblance to endogenous purine bases allows it to interact with the active sites of various enzymes and receptors, leading to a broad spectrum of biological activities.^[3] Consequently, indazole derivatives have been successfully developed into therapeutics for a range of conditions including cancer, inflammation, and neurological disorders.^{[2][4][5]} This guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and applications of **1-Methyl-1H-indazol-4-amine**, a key building block for the development of novel therapeutics.

Core Chemical and Physical Properties

The fundamental properties of **1-Methyl-1H-indazol-4-amine** are summarized below. This data is essential for its handling, characterization, and use in synthetic chemistry.

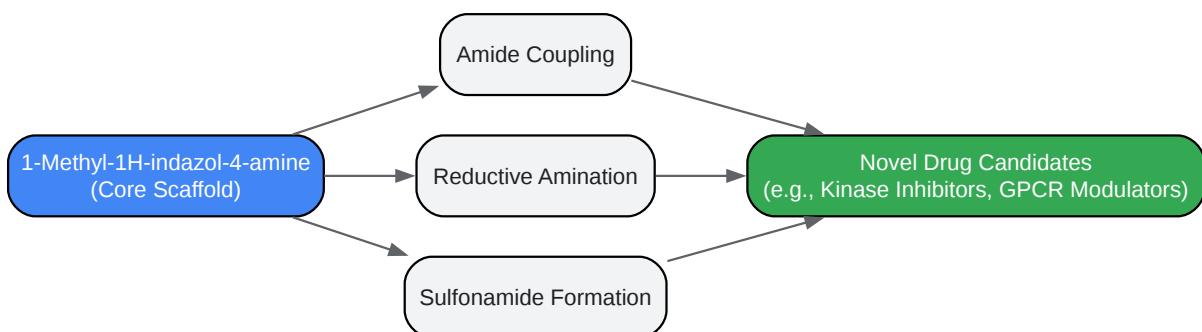
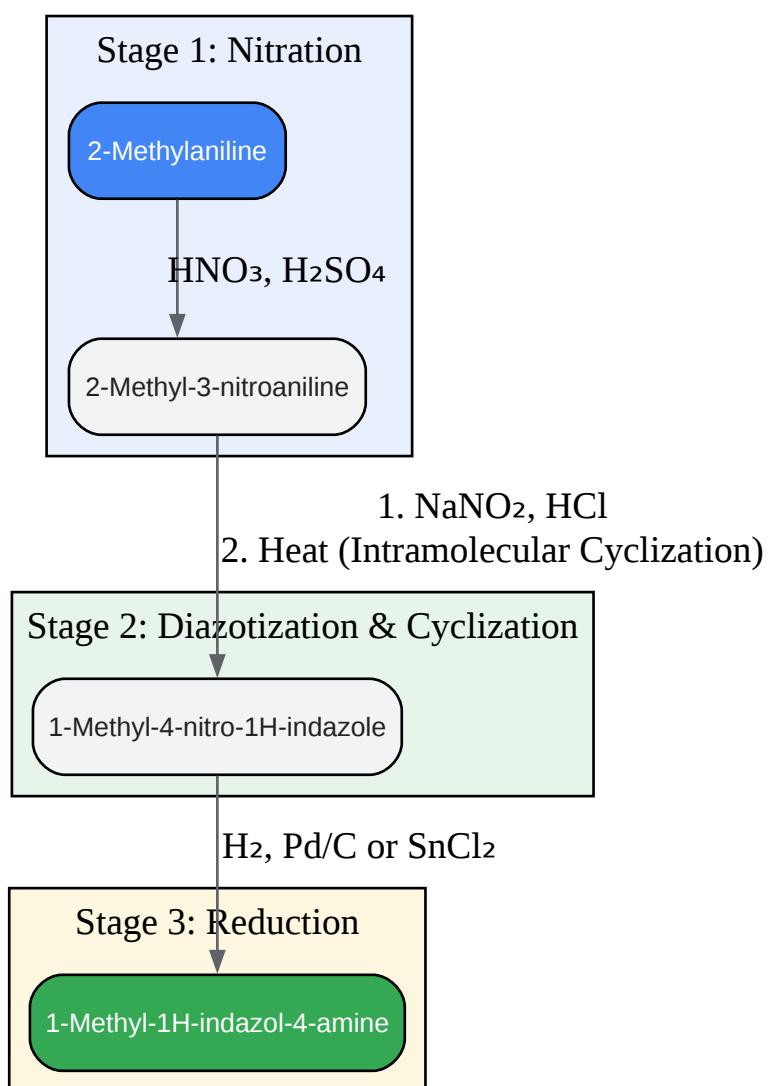
Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ N ₃	[6][7][8][9][10]
Molecular Weight	147.18 g/mol	[6][7][8][9]
IUPAC Name	1-methylindazol-4-amine	[7]
CAS Number	77894-69-0	[6][7][9]
Monoisotopic Mass	147.079647300 Da	[7][8]
Appearance	Off-white to pale yellow solid (Assumed)	
Purity	Typically >98%	[9]
Synonyms	1-Methyl-1H-indazol-4-amine, 4-Amino-1-methyl-1H-indazole	[6][7]

Synthesis and Mechanistic Rationale

The synthesis of **1-Methyl-1H-indazol-4-amine** can be achieved through a multi-step process, typically starting from a substituted nitrobenzene derivative. The chosen pathway leverages common and well-established reactions in heterocyclic chemistry, ensuring reproducibility and scalability.

Proposed Synthetic Workflow

The following diagram outlines a logical and efficient synthetic route. The causality behind each step is explained to provide a deeper understanding of the process.



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